

A Comparative Guide to the Mechanical Performance of Diallyl Ester-Based Materials

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Compound of Interest

Compound Name: *Diallyl adipate*

Cat. No.: *B166010*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the mechanical properties of materials containing diallyl esters, with a focus on diallyl phthalate (DAP) as a representative example due to the limited availability of specific experimental data for **diallyl adipate**. The performance of DAP-based materials is compared with common alternative thermosetting resins, namely epoxy, vinyl ester, and unsaturated polyester (UPR). This document is intended to assist in material selection for applications where mechanical performance is a critical consideration.

Disclaimer: Due to a lack of available quantitative experimental data for the mechanical properties of materials containing **diallyl adipate**, this guide utilizes data for diallyl phthalate (DAP) as a representative diallyl ester thermoset. While both are diallyl esters, their specific mechanical properties may vary. The information presented should be used as a general comparison, and it is recommended to conduct specific testing for any **diallyl adipate**-based material in a given application.

Comparative Analysis of Mechanical Properties

The selection of a thermosetting resin is often dictated by the specific mechanical demands of the application. The following tables summarize key mechanical properties for diallyl phthalate (DAP) and its common alternatives. It is important to note that the properties of these polymers can vary significantly based on the specific formulation, curing conditions, and the presence of reinforcements^[1].

Tensile Properties

Tensile properties are crucial for materials subjected to pulling forces. They indicate the material's strength and stiffness under tension.

Material	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
Diallyl Phthalate (DAP), neat	28	1.3	31
Diallyl Phthalate (DAP), glass fiber filled	35 - 117	4.0 - 17.0	-
Epoxy Resin	20 - 150	0.0066 - 3.0	1 - 6
Vinyl Ester Resin	~90	~3.3	6 - 9
Unsaturated Polyester Resin (UPR)	58.6 - 63	2.0 - 4.0	1.8 - 4.7

Note: Data for DAP is presented for both the neat resin and a short glass fiber filled composite to illustrate the significant impact of reinforcement^[1].

Flexural and Impact Properties

Flexural properties describe a material's ability to resist bending forces, while impact strength measures its toughness and resistance to sudden loads.

Material	Flexural Strength (MPa)	Flexural Modulus (GPa)	Izod Impact Strength (J/m)
Diallyl Phthalate (DAP), neat	62	-	14
Diallyl Phthalate (DAP), glass fiber filled	83 - 131	5.5 - 12.4	27 - 80
Epoxy Resin	40 - 130	2.1 - 10.3	21 - 53
Vinyl Ester Resin	100 - 140	3.0 - 3.5	15 - 35
Unsaturated Polyester Resin (UPR)	70 - 140	2.5 - 4.5	10 - 30

Note: Data for DAP is presented for both the neat resin and a short glass fiber filled composite to illustrate the significant impact of reinforcement^[1].

Experimental Protocols

The data presented in the tables above are typically obtained through standardized testing procedures. The following are detailed methodologies for the key experiments cited.

Tensile Testing (ASTM D638)

Objective: To determine the ultimate tensile strength, Young's modulus, and elongation at break of a plastic material.

Methodology:

- Specimen Preparation: Dog-bone shaped specimens are prepared according to the dimensions specified in the ASTM D638 standard.
- Conditioning: Specimens are conditioned at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for a specified period before testing.

- **Test Procedure:** The specimen is mounted in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead movement until the specimen fractures.
- **Data Acquisition:** The applied load and the resulting elongation of the specimen are continuously recorded to generate a stress-strain curve.
- **Calculations:**
 - **Tensile Strength:** The maximum stress the material can withstand before breaking.
 - **Young's Modulus (Modulus of Elasticity):** The slope of the initial, linear portion of the stress-strain curve, representing the material's stiffness.
 - **Elongation at Break:** The percentage increase in the length of the specimen at the point of fracture.

Izod Impact Testing (ASTM D256)

Objective: To determine the impact resistance or toughness of a material.

Methodology:

- **Specimen Preparation:** A rectangular bar specimen is prepared, and a V-shaped notch is machined into it to create a stress concentration point.
- **Conditioning:** Specimens are conditioned under standard environmental conditions.
- **Test Procedure:** The notched specimen is clamped in a vertical position in an Izod impact testing machine. A pendulum of a specified weight is released from a set height, striking the notched side of the specimen.
- **Data Acquisition:** The energy absorbed by the specimen during fracture is determined by the height to which the pendulum swings after breaking the specimen.
- **Calculation:** The impact strength is calculated in Joules per meter (J/m) of the notch width.

Flexural Testing (Three-Point Bending)

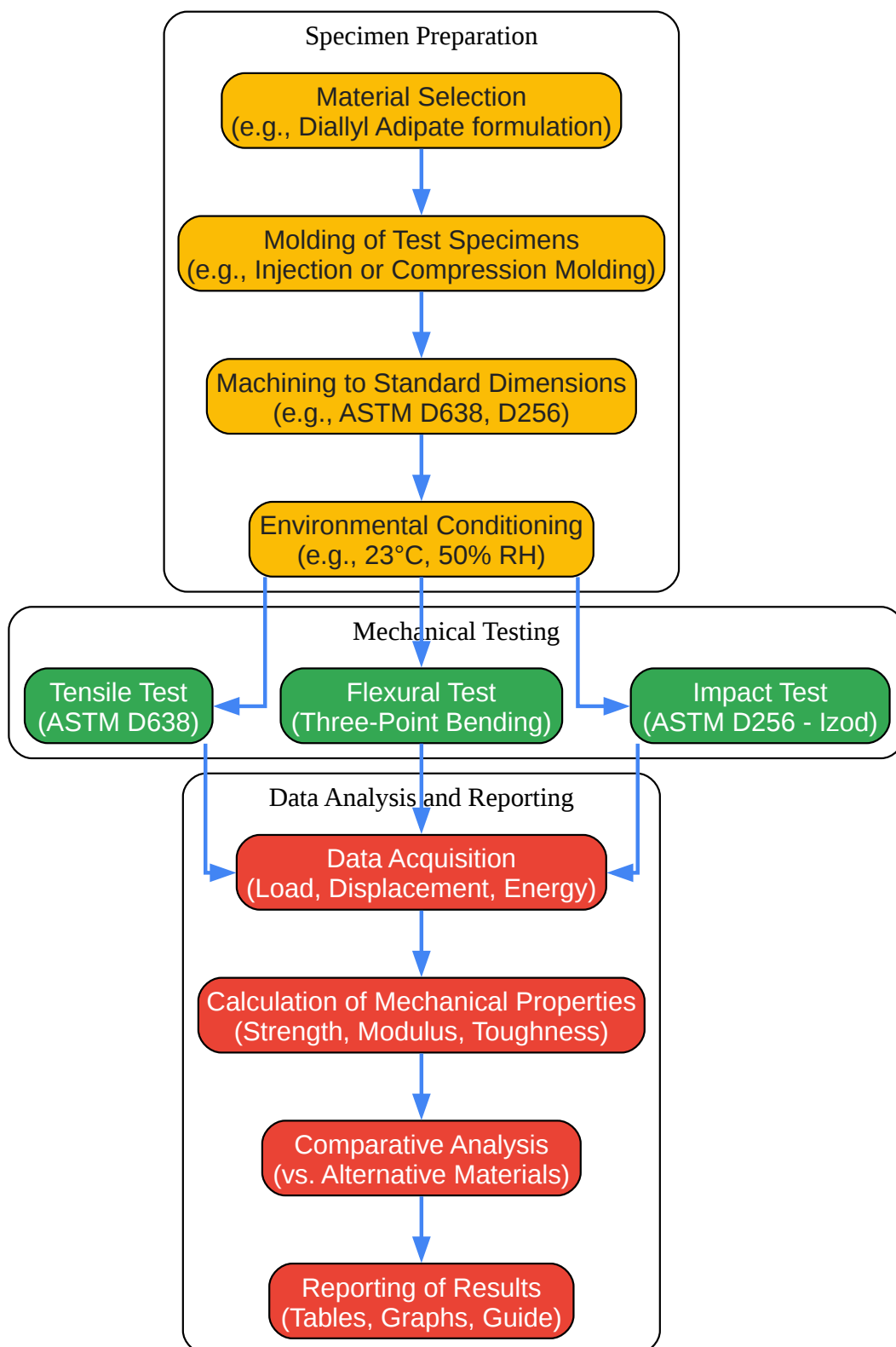
Objective: To determine the flexural strength and flexural modulus of a plastic material.

Methodology:

- Specimen Preparation: Rectangular bar specimens are prepared according to standard dimensions.
- Conditioning: Similar to tensile testing, specimens are conditioned to standard environmental conditions.
- Test Procedure: The test is typically conducted using a three-point bending setup. The specimen is placed on two supports, and a load is applied to the center of the specimen by a loading nose at a constant rate of crosshead motion until the specimen breaks or reaches a specified strain.
- Data Acquisition: The applied load and the resulting deflection of the specimen are recorded.
- Calculations:
 - Flexural Strength: The maximum stress experienced by the material at the moment of rupture.
 - Flexural Modulus: A measure of the material's stiffness in bending, calculated from the slope of the stress-strain curve in the elastic region.

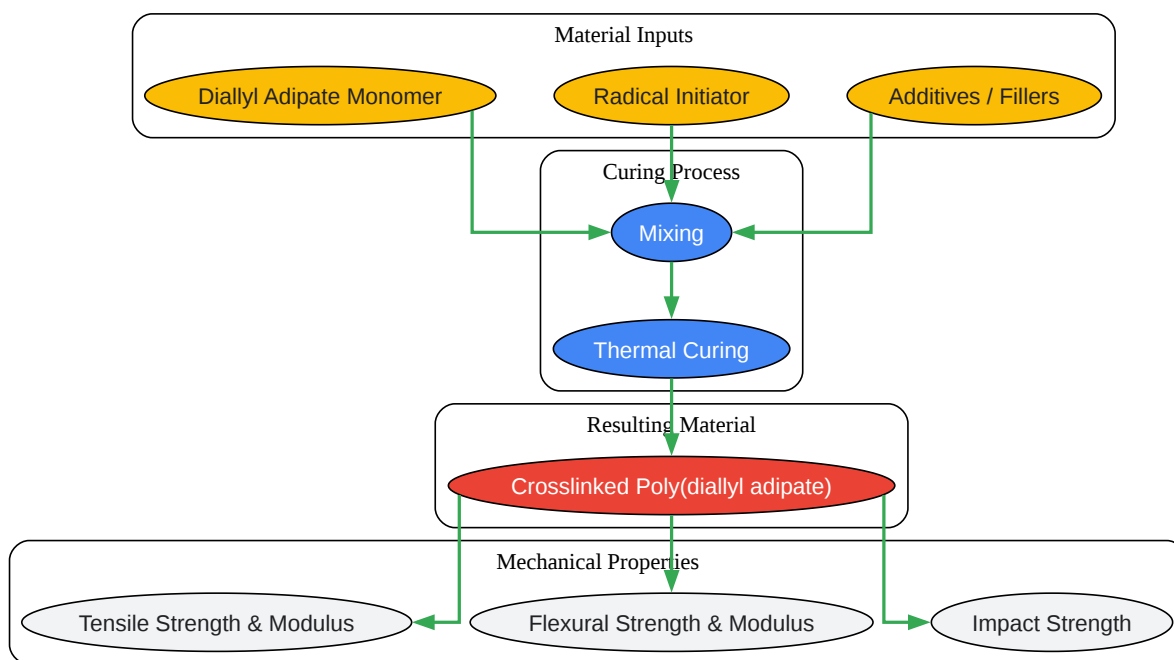
Visualizations

To aid in the understanding of the experimental workflow for mechanical testing of materials, the following diagrams are provided.



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Caption: Experimental workflow for mechanical testing of materials.



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Caption: Logical relationship from material inputs to mechanical properties.

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References

- 1. benchchem.com [benchchem.com]

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